

what is the CAS number for WZ4141R

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **WZ4141R**
Cat. No.: **B2994078**

[Get Quote](#)

In-depth Technical Guide: WZ4141R

CAS Number: 2319589-98-3[\[1\]](#)[\[2\]](#)

Executive Summary

WZ4141R is designated as an intermediate in the synthesis of other chemical compounds.[\[2\]](#) Extensive searches of publicly available scientific literature and chemical databases did not yield specific information regarding its biological activity, mechanism of action, or associated signaling pathways. Therefore, quantitative data, detailed experimental protocols, and signaling pathway diagrams, as requested, cannot be provided for **WZ4141R** itself. The available information is limited to its identification as a chemical synthesis intermediate.

Quantitative Data

A summary of quantitative data for **WZ4141R** is not available due to the absence of published research on its biological effects.

Experimental Protocols

Detailed methodologies for experiments involving **WZ4141R** are not publicly available.

Signaling Pathways

There is no information in the public domain describing the signaling pathways modulated by **WZ4141R**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mechanism of action of inhibition of allergic immune responses by a novel antedrug TLR7 agonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. C7ORF41 Regulates Inflammation by Inhibiting NF-κB Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [what is the CAS number for WZ4141R]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2994078#what-is-the-cas-number-for-wz4141r>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

